

propamocarb crop safety profile comparison

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Compound Focus: Propamocarb hydrochloride

CAS No.: 25606-41-1

Cat. No.: S562066

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Propanil Herbicide Profile

The following table summarizes key data for the herbicide propanil, which is used for contrast in this case.

Profile Aspect	Details for Propanil
Primary Use	Selective, post-emergence herbicide for grass and broadleaf weed control [1].
Common Applications	Rice, potatoes, wheat [1]. Extensive use in rice cultivation in the US, Asia, and Australia [2] [3].
Mode of Action (HRAC Group)	Inhibition of photosynthesis (HRAC Group C / WSSA Group 7) [1] [3].
Crop Safety & Selectivity	Selective in rice due to rice's ability to metabolize propanil via the enzyme aryl acylamidase [3].
Mammalian Toxicity (Acute Oral LD50)	Rat: 367-2500 mg/kg [4]. Classified as moderately toxic to mammals [1].
Environmental Fate	Moderately soluble in water; not usually persistent in soil systems [1].
Regulatory Status in EU	Not approved [1].

Experimental Data and Detection Method

While specific protocols for crop safety trials were not found, the following table outlines a cited experimental method for extracting and analyzing propanil and related compounds from water samples, which is relevant for residue and environmental studies [4].

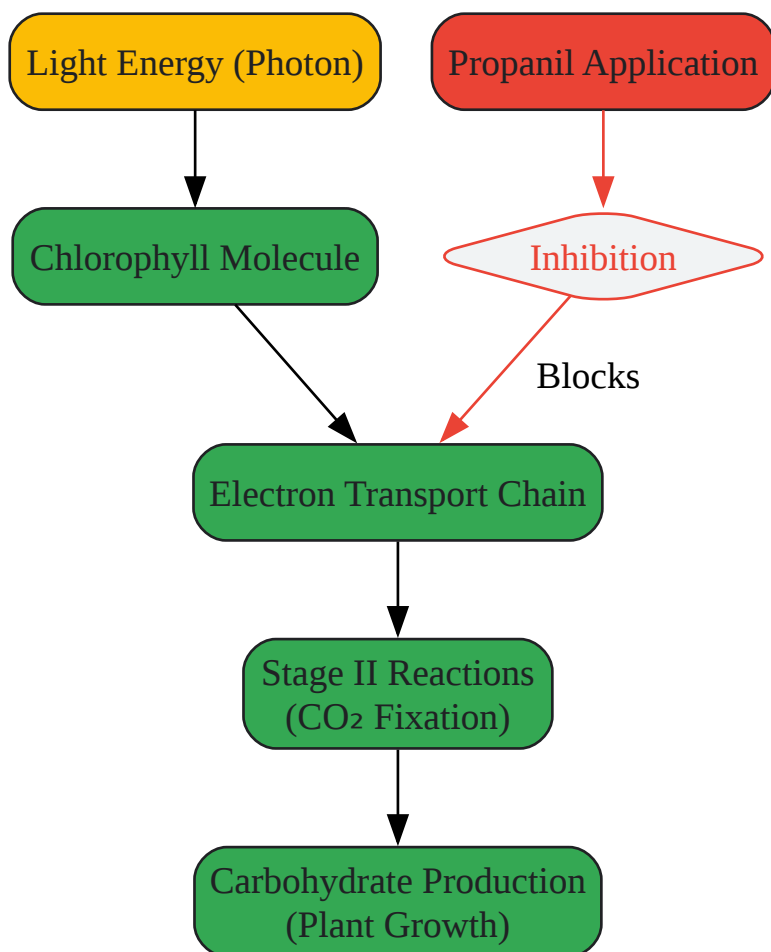
Method Aspect	Experimental Protocol Details
Objective	Class-selective extraction of propanil and structurally related phenylurea herbicides from water [4].
Technique	Immunoextraction (IE) using an antipropanil immunosorbent [4].

| **Procedure Summary** | 1. **Extraction:** Pass a defined water sample volume (e.g., 10-150 ml) through the immunosorbent cartridge. 2. **Elution:** Elute trapped analytes with small fractions of methanol/water mixtures with increasing methanol percentage. 3. **Analysis:** Individual quantification of each analyte is performed post-extraction using a separation technique [4]. | | **Key Parameters** | - **Sample Volume:** Affects recovery rates for different compounds due to varying antibody affinity.

- **Elution Strength:** The percentage of organic solvent (methanol) required for elution indicates the strength of the antibody-analyte interaction [4]. |

Creating a Pathway Diagram with DOT

Based on the described mechanism of action for propanil, you can use the following Graphviz DOT script to generate a diagram. This illustrates the logical relationship of its herbicidal activity.



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Diagram Title: Propanil Photosynthesis Inhibition

This diagram shows how propanil disrupts the photosynthesis process by inhibiting the electron transport chain, thereby preventing energy production and weed development [3].

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References

1. Propanil (Ref: FW 734) - AERU - University of Hertfordshire [sitem.herts.ac.uk]

2. What is Propanil ? Uses, How It Works & Top Companies (2025) [linkedin.com]

3. - Wikipedia Propanil [en.wikipedia.org]

4. Propanil - an overview | ScienceDirect Topics [sciencedirect.com]

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